

# Technical Guide: Safety & Handling of N-(4-bromobenzyl)cyclohexanamine

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## Compound of Interest

Compound Name:	<i>N-[(4-bromophenyl)methyl]cyclohexanamine</i>
CAS No.:	70000-61-2
Cat. No.:	B3357044

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## Chemical Identity & Structural Characterization

The Core Scaffold: This compound acts as a lipophilic secondary amine building block.<sup>[1]</sup> Its structural duality—a basic cyclohexylamino group and an electrophilic aryl bromide—dictates its reactivity and hazard profile.<sup>[1]</sup>

Parameter	Technical Data
Chemical Name	N-(4-bromobenzyl)cyclohexanamine
CAS Number (Free Base)	70000-61-2
CAS Number (HCl Salt)	1158371-88-0
Molecular Formula	C <sub>13</sub> H <sub>18</sub> BrN
Molecular Weight	268.20 g/mol
SMILES	BrC1=CC=C(CNC2CCCCC2)C=C1
Physical State	Viscous oil or low-melting solid (Free Base); White crystalline solid (HCl Salt)
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water (Free Base)

## Hazard Identification & Mechanistic Risk Assessment

GHS Classification (Derived from SAR & Analog Data):

- Skin Irritation (Category 2): H315[2]
- Eye Irritation (Category 2A): H319
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 (Respiratory Irritation) [1]

The "Why" Behind the Hazard:

- Basicity (The Amine Threat): The secondary amine moiety ( ) is a proton acceptor.[1] Upon contact with moist mucous membranes (eyes, lungs), it extracts protons from water, generating hydroxide ions ( ). This causes alkaline hydrolysis of cell membranes, leading to the irritation/corrosion indicated by H315/H319.[1]

- Lipophilicity (The Permeation Threat): The cyclohexyl and bromobenzyl groups increase lipophilicity ( ).<sup>[1]</sup> This allows the compound to penetrate the stratum corneum faster than smaller hydrophilic amines, potentially leading to systemic absorption or deeper dermal irritation.<sup>[1]</sup>
- Sensitization Potential: While not explicitly classified as a sensitizer, benzylamine derivatives can form haptens with skin proteins.<sup>[1]</sup> Treat as a potential sensitizer.

## Operational Protocol: The Self-Validating Handling System

This workflow ensures safety through redundancy. If one barrier fails, the next captures the risk.<sup>[1]</sup>

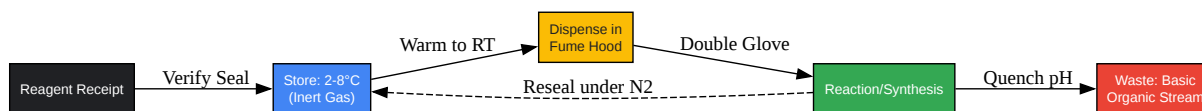
### A. Engineering Controls (The Primary Barrier)<sup>[1]</sup>

- Ventilation: Handle only in a certified chemical fume hood with face velocity >100 fpm.<sup>[1]</sup>
- Atmosphere: The free base is sensitive to (forming carbamates).<sup>[1]</sup> Store and handle under nitrogen or argon to maintain purity and prevent crust formation on caps.<sup>[1]</sup>

### B. Personal Protective Equipment (The Secondary Barrier)

- Hand Protection:
  - Standard: Nitrile gloves (minimum thickness 0.11 mm).<sup>[1]</sup>
  - High Risk (Spills/Synthesis): Double-gloving is required.<sup>[1]</sup> The outer glove protects against the amine; the inner glove protects against the solvent (often DCM or THF).<sup>[1]</sup>
  - Breakthrough Logic: Amines can degrade fluoroelastomers; nitrile is preferred for short contact.<sup>[1]</sup>
- Eye Protection: Chemical splash goggles (ANSI Z87.1).<sup>[1]</sup> Safety glasses are insufficient due to the risk of alkaline hydrolysis in the eye.<sup>[1]</sup>

## C. Workflow Visualization (DOT Diagram)



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Figure 1: The "Closed-Loop" handling protocol designed to minimize exposure and degradation.

## Emergency Response: Causality-Based Intervention

Standard first aid often fails to explain why certain actions are taken.<sup>[1]</sup> Here is the mechanistic rationale.

Scenario	Action	Scientific Rationale
Eye Contact	Irrigate for 15+ mins. Lift eyelids.	Dilution of  : The goal is to return the ocular pH to 7.4. Alkaline burns penetrate deeper than acid burns; immediate and prolonged dilution is critical to prevent corneal opacification. [1]
Skin Contact	Wash with soap & water. Do NOT use solvent.[1]	Solvent Effect: Using alcohol or acetone to clean the skin will dissolve the lipid layer, driving the lipophilic amine deeper into the dermis.[1] Soap emulsifies the amine safely.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth.	Esophageal Protection: Vomiting re-exposes the esophagus to the alkaline irritant, doubling the chemical trauma.[1]
Fire	Use Dry Chemical/CO2. Avoid water jet.[1]	NOx/HBr Formation: Combustion releases toxic Nitrogen Oxides and Hydrogen Bromide gas.[1] Water jets may spread the burning lipophilic amine.[1]

## Synthesis & Application Context

For the Drug Development Professional

Role in Drug Discovery: N-(4-bromobenzyl)cyclohexanamine is frequently used as a "warhead" or linker in Medicinal Chemistry.[1]

- Suzuki-Miyaura Coupling: The aryl bromide moiety is a classic handle for Palladium-catalyzed cross-coupling, allowing the attachment of biaryl systems common in receptor ligands.[1]
- Reductive Amination Precursor: Often synthesized via the condensation of 4-bromobenzaldehyde and cyclohexylamine followed by reduction with  
.[1]
- Target Class: Topoisomerase II inhibitors and AChE (Acetylcholinesterase) inhibitors often feature the N-benzyl-N-cyclohexyl motif to occupy hydrophobic pockets in the enzyme active site.[1]

Stability Alert: The free base can slowly oxidize to the N-oxide or absorb

to form a carbamate salt.[1] Check purity by TLC (DCM/MeOH 95:5) before use in critical couplings.

## References & Authoritative Sources

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